

A Comparative Guide to the Properties of 1-(Allyloxy)decane

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Compound of Interest

Compound Name: 1-(Allyloxy)decane

Cat. No.: B15342111

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This guide provides a comparative analysis of the physicochemical properties of **1-(Allyloxy)decane** against its alkane and alcohol analogues, n-Decane and 1-Decanol. This document is intended for researchers, scientists, and professionals in the field of drug development to provide objective data and experimental context for the use of this compound.

Data Presentation: Physicochemical Properties

The following table summarizes key quantitative data for **1-(Allyloxy)decane** and its comparators.

Property	1-(Allyloxy)decane	n-Decane	1-Decanol	Decyl Propyl Ether
Molecular Formula	C ₁₃ H ₂₆ O	C ₁₀ H ₂₂	C ₁₀ H ₂₂ O	C ₁₃ H ₂₈ O
Molecular Weight	198.34 g/mol	142.28 g/mol	158.28 g/mol	200.36 g/mol
Boiling Point	251 °C	174 °C	231 °C[1]	Not available
Density	Not available	0.730 g/mL	0.829 g/mL[1]	Not available
LogP	5.35	5.01	4.57	5.5

Experimental Protocols

Detailed methodologies for the synthesis of **1-(Allyloxy)decane** and the determination of key physical properties are provided below.

Synthesis of 1-(Allyloxy)decane via Williamson Ether Synthesis

This protocol describes the synthesis of **1-(Allyloxy)decane** from 1-decanol and allyl bromide.

Materials:

- 1-decanol
- Allyl bromide
- Potassium hydroxide (KOH) pellets
- Tetrabutylammonium iodide (TBAI)
- Hexane
- Ethyl acetate

Procedure:

- A mixture of 1-decanol (1.05 mmol), allyl bromide (4.04 mmol), a potassium hydroxide pellet (approx. 2 mmol), and a catalytic amount of TBAI (5 mol%) is prepared.
- The mixture is stirred at room temperature. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the excess allyl bromide is removed by distillation under reduced pressure.
- The remaining mixture is loaded onto a silica gel column (100-200 mesh).

- The product, **1-(Allyloxy)decane**, is eluted using a mixture of hexane and ethyl acetate (95:5) to yield the pure ether.

Determination of Boiling Point

The boiling point of a liquid is determined as the temperature at which its vapor pressure equals the atmospheric pressure. A common laboratory method involves distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle

Procedure:

- The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- The temperature is recorded when it becomes constant, which indicates that the vapor of the pure substance is condensing. This constant temperature is the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume.

Apparatus:

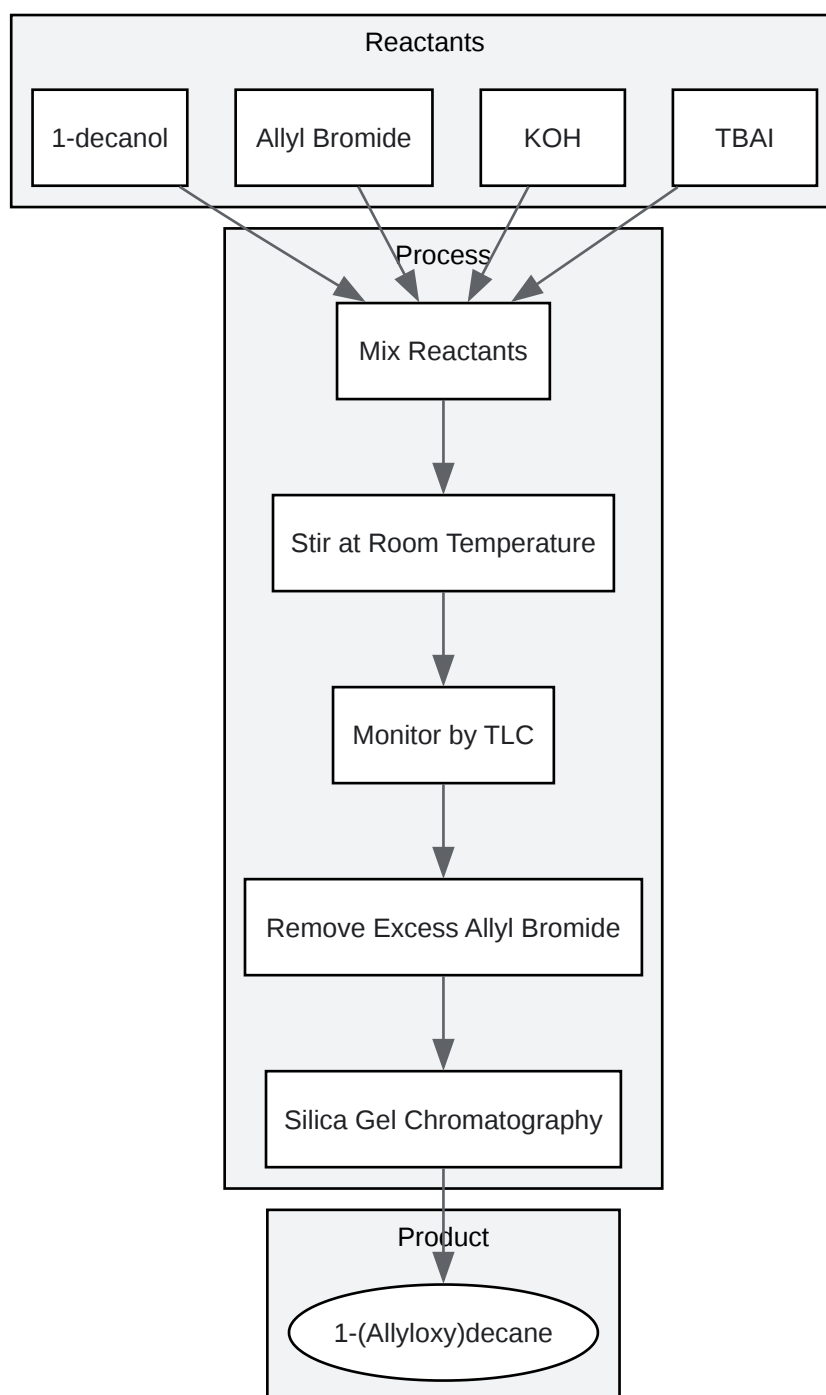
- Pycnometer (a specific volume flask)
- Analytical balance

Procedure:

- The empty pycnometer is weighed accurately.
- It is then filled with the liquid, ensuring no air bubbles are trapped, and weighed again.
- The volume of the pycnometer is known or can be determined by filling it with a liquid of known density (e.g., distilled water).
- The density of the sample liquid is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the volume of the pycnometer.

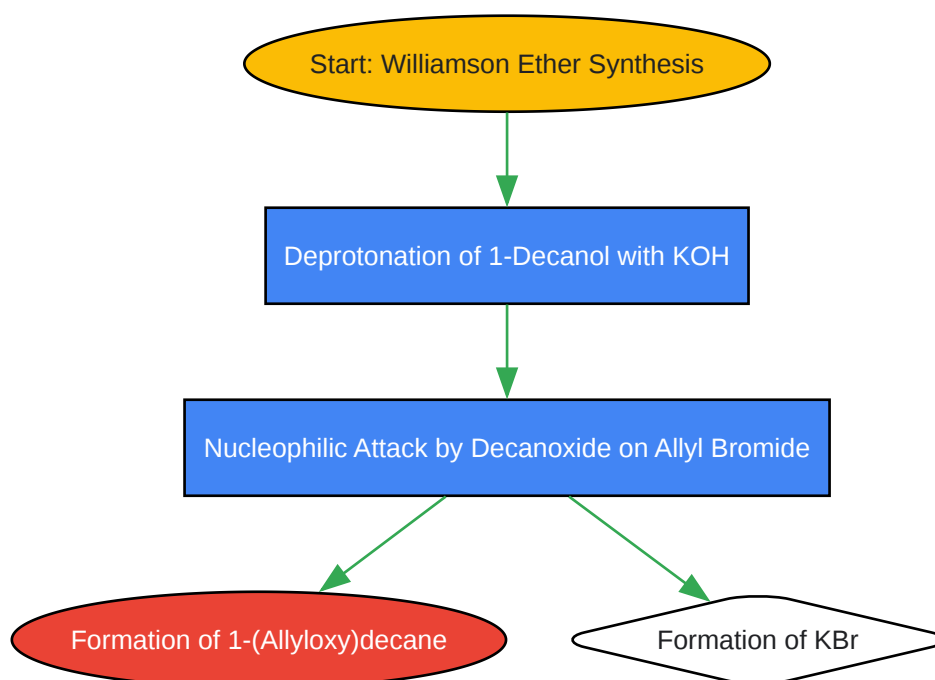
Mandatory Visualization

The following diagrams illustrate the experimental workflow for the synthesis of **1-(Allyloxy)decane**.



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Caption: Synthesis workflow for **1-(Allyloxy)decane**.



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Caption: Key steps in the synthesis of **1-(Allyloxy)decane**.

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References

- 1. Physical & chemical properties | Lib4RI [lib4ri.ch]
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